

An In-depth Technical Guide to (+)-p-Bromomandelic Acid: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *p*-Bromomandelic acid, (+)-

CAS No.: 123484-90-2

Cat. No.: B1298556

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-p-Bromomandelic acid, a chiral aromatic α -hydroxy acid, is a compound of significant interest in the fields of organic synthesis and pharmaceutical development. Its importance stems primarily from its application as a chiral resolving agent, facilitating the separation of enantiomeric mixtures of various compounds, particularly amines. This technical guide provides a comprehensive overview of the structure, chemical properties, synthesis, and key applications of (+)-p-Bromomandelic acid, with a focus on providing practical information for researchers and professionals in the chemical and pharmaceutical sciences.

Structure and Chemical Identity

(+)-p-Bromomandelic acid, systematically named (R)-2-(4-bromophenyl)-2-hydroxyacetic acid, is a derivative of mandelic acid with a bromine atom substituted at the para position of the

phenyl ring. The "(+)" designation indicates that it is the dextrorotatory enantiomer, rotating plane-polarized light to the right.

Chemical Structure:

Caption: Chemical Structure of (+)-p-Bromomandelic Acid.

Physicochemical Properties

A summary of the key physicochemical properties of p-bromomandelic acid is presented in the table below. It is important to note that some reported values may correspond to the racemic mixture.

Property	Value	Reference
IUPAC Name	2-(4-bromophenyl)-2-hydroxyacetic acid	[1][2]
Synonyms	4-Bromomandelic acid, p-Bromomandelic acid	[1]
CAS Number	6940-50-7 (for racemic), specific for (+) not readily available	[1][3]
Molecular Formula	C ₈ H ₇ BrO ₃	[1]
Molecular Weight	231.04 g/mol	[1][4]
Appearance	White to beige crystalline powder or flakes	[3][5]
Melting Point	116-118 °C (lit.)	[3][4]
Boiling Point	397.5 ± 27.0 °C (Predicted)	[3]
Solubility	Slightly soluble in water. Soluble in ethanol, ether, acetic acid, hot benzene, and hot chloroform.	[3]
pKa	3.14 ± 0.10 (Predicted)	[3]
Optical Rotation	Specific value for (+)-p-Bromomandelic acid is not consistently reported, but for (+)-Mandelic acid, it is +158°.	[2]

Synthesis and Chiral Resolution

The synthesis of racemic p-bromomandelic acid is typically achieved through the bromination of mandelic acid or from p-bromoacetophenone.[3] The enantiomerically pure (+)-p-bromomandelic acid is then obtained through chiral resolution of the racemic mixture. This process involves the formation of diastereomeric salts with a chiral base, followed by

separation of the diastereomers based on differences in their solubility, and subsequent regeneration of the desired enantiomer.

Experimental Protocol: Chiral Resolution of (±)-p-Bromomandelic Acid

This protocol outlines a general procedure for the chiral resolution of racemic p-bromomandelic acid using a chiral amine as the resolving agent.

Materials:

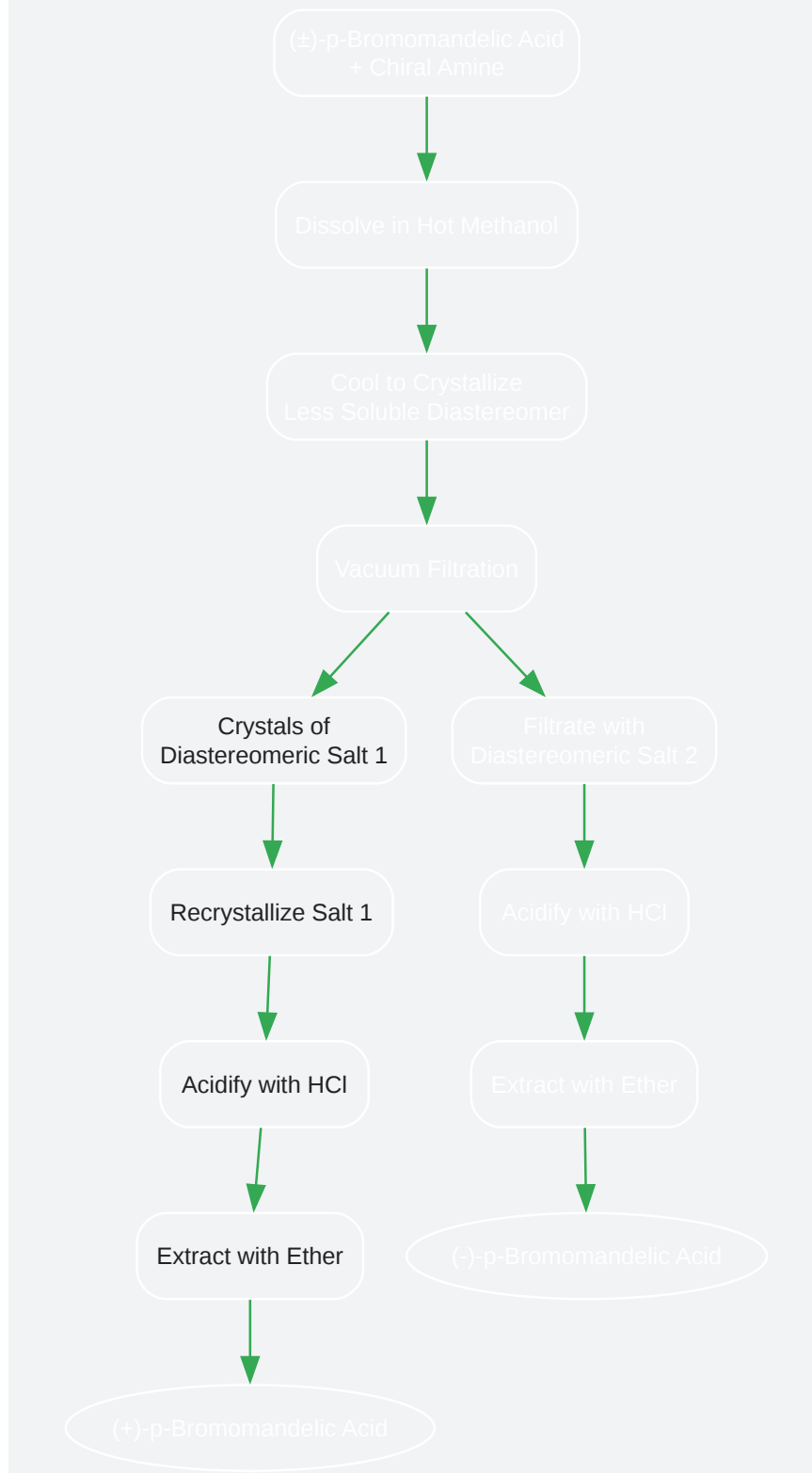
- (±)-p-Bromomandelic acid
- Chiral amine (e.g., (+)-cinchonine, (-)-brucine, or a synthetic chiral amine)
- Methanol (or another suitable solvent)
- Hydrochloric acid (HCl), 1 M
- Diethyl ether
- Sodium sulfate (Na_2SO_4), anhydrous
- Standard laboratory glassware (flasks, beakers, funnel, etc.)
- Filtration apparatus (Buchner funnel, vacuum flask)
- Rotary evaporator
- Polarimeter

Procedure:

- Diastereomeric Salt Formation:
 - Dissolve an equimolar amount of (±)-p-bromomandelic acid and the chosen chiral amine in a minimal amount of hot methanol.

- Allow the solution to cool slowly to room temperature. The less soluble diastereomeric salt will start to crystallize.
- Further cool the mixture in an ice bath to maximize crystallization.
- Separation of Diastereomers:
 - Collect the crystallized diastereomeric salt by vacuum filtration and wash it with a small amount of cold methanol.
 - The filtrate contains the more soluble diastereomer.
- Purification of the Diastereomeric Salt:
 - Recrystallize the collected salt from a minimal amount of hot methanol to improve its diastereomeric purity. Repeat this step until a constant melting point and optical rotation are achieved.
- Regeneration of (+)-p-Bromomandelic Acid:
 - Suspend the purified diastereomeric salt in water and add 1 M HCl until the solution is acidic (pH ~1-2). This will protonate the chiral amine and liberate the free (+)-p-bromomandelic acid.
 - Extract the aqueous solution with diethyl ether (3 x volumes).
 - Combine the organic extracts and dry them over anhydrous sodium sulfate.
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the enantiomerically enriched (+)-p-bromomandelic acid.
- Analysis:
 - Determine the melting point of the product.
 - Measure the specific rotation using a polarimeter to confirm the enantiomeric purity.

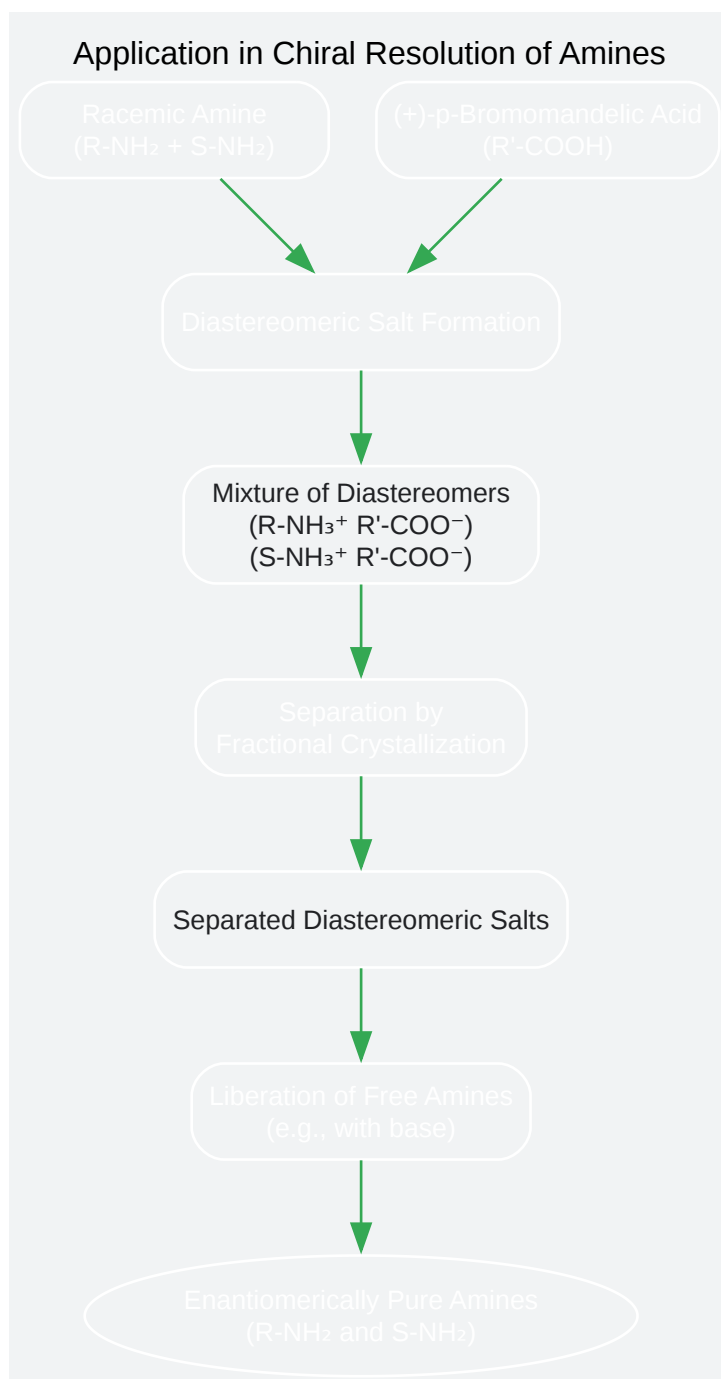
Workflow for Chiral Resolution of (±)-p-Bromomandelic Acid

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Caption: Workflow for Chiral Resolution.

Applications in Research and Drug Development

The primary application of (+)-p-bromomandelic acid is as a chiral resolving agent. Its acidic nature allows it to form diastereomeric salts with racemic mixtures of chiral bases, such as amines. The differing physical properties of these diastereomeric salts, particularly their solubility, enable their separation by fractional crystallization. This is a crucial technique in the synthesis of enantiomerically pure pharmaceuticals, where often only one enantiomer possesses the desired therapeutic activity while the other may be inactive or even harmful.



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